

potential biological roles of 2',6'-Dihydroxy-4'-methoxydihydrochalcone in plants

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Compound of Interest

Compound Name: 2',6'-Dihydroxy-4'-methoxydihydrochalcone

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An In-depth Technical Guide to the Potential Biological Roles of **2',6'-Dihydroxy-4'-methoxydihydrochalcone** in Plants

Abstract

2',6'-Dihydroxy-4'-methoxydihydrochalcone is a polyketide natural product belonging to the dihydrochalcone subclass of flavonoids.[1] These compounds are biosynthesized in plants through the phenylpropanoid pathway and are recognized for their significant contributions to plant physiology, defense, and interaction with the environment.[2] This technical guide provides a comprehensive overview of the potential biological roles of **2',6'-Dihydroxy-4'-methoxydihydrochalcone** in plants, focusing on its potent antioxidant capabilities, presumed role in defense and allelopathy, and potential antimicrobial activities. This document synthesizes current knowledge, presents quantitative data where available, details relevant experimental methodologies, and uses pathway and workflow diagrams to illustrate complex processes for researchers, scientists, and drug development professionals.

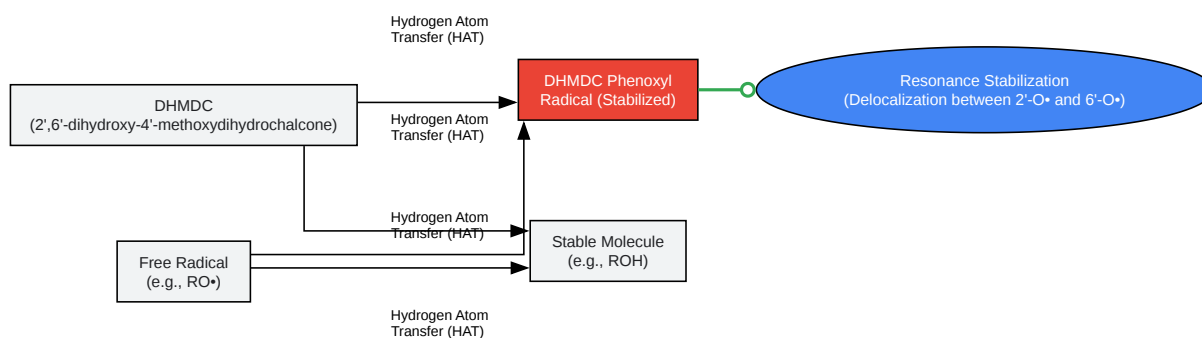
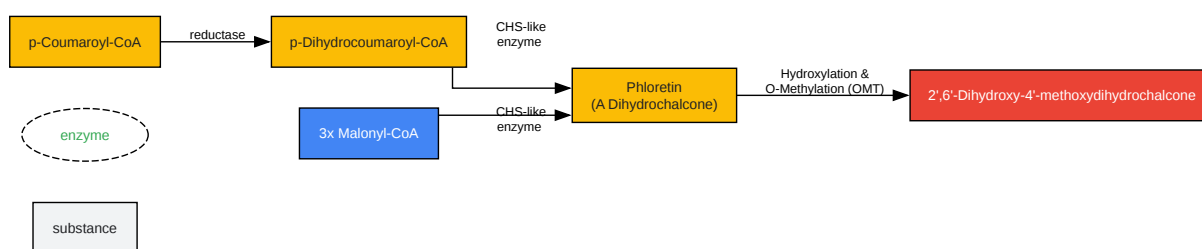
Introduction

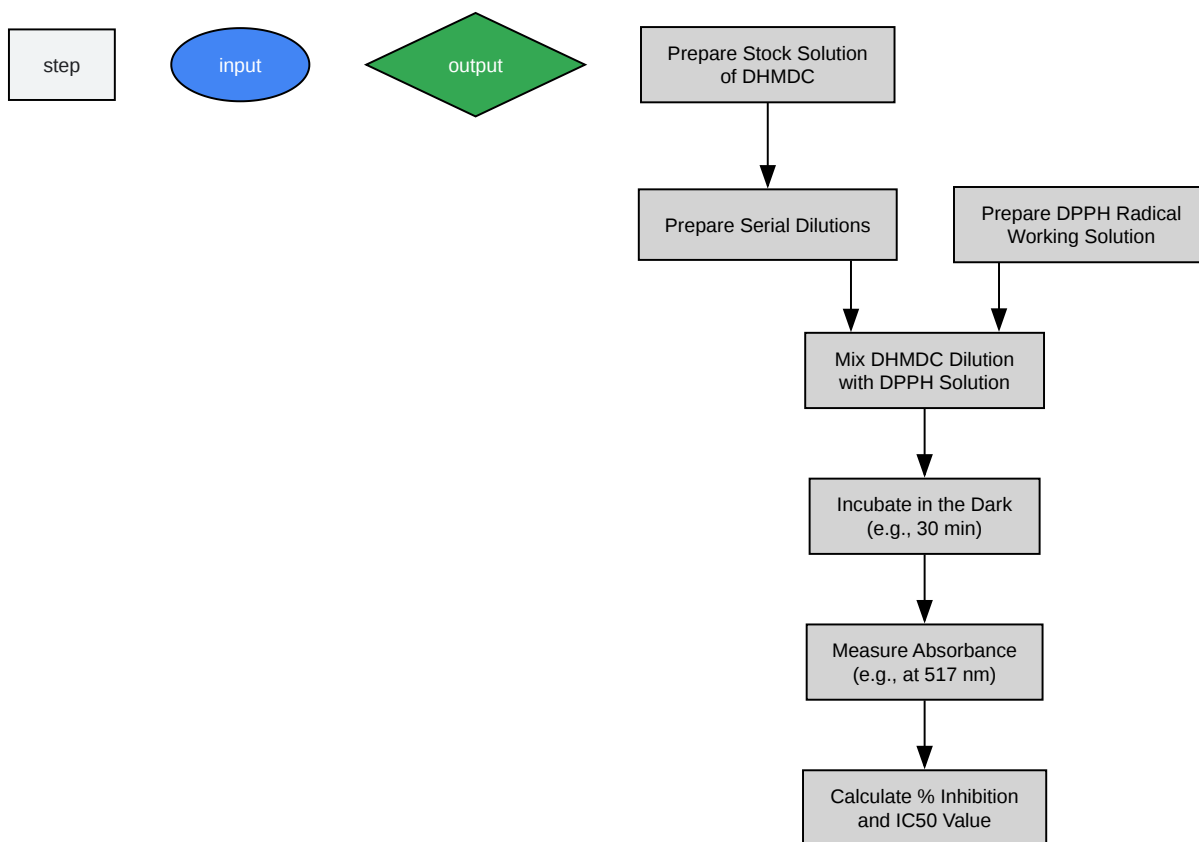
Dihydrochalcones are a specific class of flavonoids characterized by a saturated three-carbon bridge connecting two aromatic rings. They are distinguished from their chalcone precursors by the absence of an α,β -double bond. **2',6'-Dihydroxy-4'-methoxydihydrochalcone**, found in plants such as *Piper aduncum*, *Populus balsamifera*, and *Lindera umbellata*, is of particular interest due to its specific substitution pattern, which confers significant bioactivity.[3][4] The

physiological roles of phenolic compounds like dihydrochalcones in plants are frequently linked to defense mechanisms against biotic and abiotic stresses.[2] This guide explores the molecular basis for these roles and the experimental evidence supporting them.

Biosynthesis of Dihydrochalcones in Plants

Dihydrochalcones originate from the plant-specific phenylpropanoid pathway. Unlike most flavonoids that are synthesized from a p-coumaroyl-CoA precursor, dihydrochalcones follow a distinct branch that begins with the reduction of p-coumaroyl-CoA to p-dihydrocoumaroyl-CoA. Chalcone synthase (CHS) or a similar condensing enzyme then catalyzes the condensation of one molecule of p-dihydrocoumaroyl-CoA with three molecules of malonyl-CoA to form the foundational dihydrochalcone structure.[2] Subsequent enzymatic modifications, such as hydroxylation and methylation by O-methyltransferase (OMT), lead to the formation of specific derivatives like **2',6'-Dihydroxy-4'-methoxydihydrochalcone**.





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